

A Technical Overview of Gamma-Elemene: Molecular Formula and Weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *gamma-Elemene*

CAS No.: 3242-08-8

Cat. No.: B12947055

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This document provides a concise summary of the fundamental chemical properties of **Gamma-Elemene**, a naturally occurring sesquiterpene found in various plants.^[1] The information presented herein is intended for researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

Gamma-Elemene is a member of the elemene group of structural isomers, which also includes α -, β -, and δ -elemene.^[1] These compounds are classified as sesquiterpenes.^[1] The fundamental molecular details of **Gamma-Elemene** are outlined below.

Table 1: Molecular Formula and Weight of **Gamma-Elemene**

Property	Value
Molecular Formula	C ₁₅ H ₂₄
Molecular Weight	204.35 g/mol
Monoisotopic Mass	204.187800773 Da

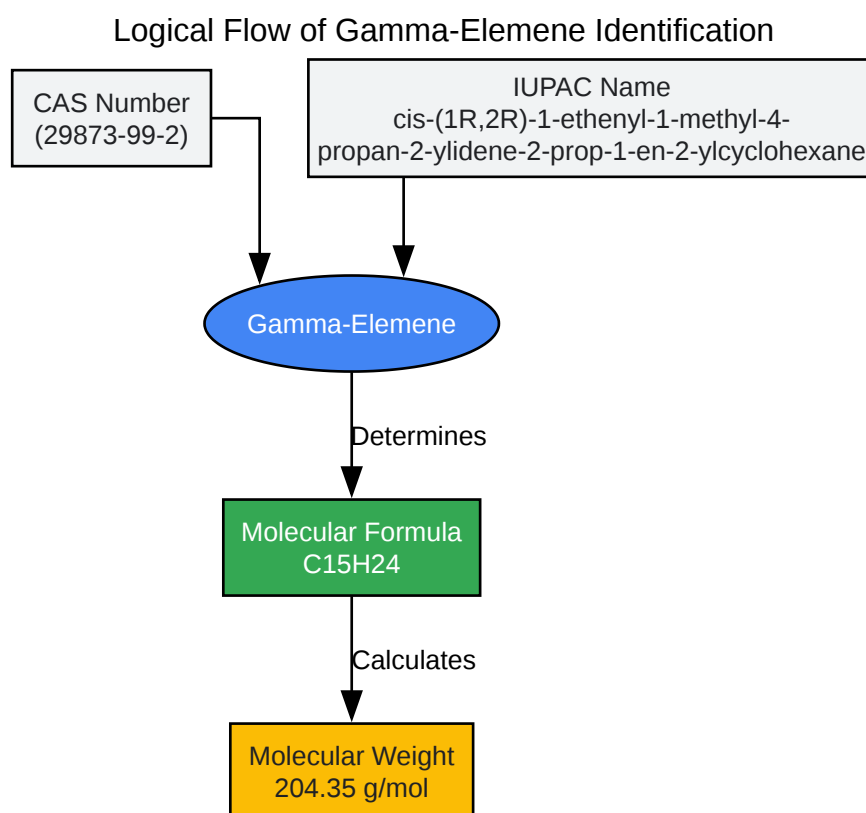
Note: The molecular weight may vary slightly depending on the source, with values such as 204.3511 also being reported.^[2]^[3]

Methodology

The data presented in this guide is derived from computational and analytical methods standard in chemical analysis. The molecular formula is determined by methods such as mass spectrometry and elemental analysis, which identify the constituent atoms and their ratios. The molecular weight is calculated based on the molecular formula and the atomic weights of the constituent atoms.^[4]

Logical Representation of Chemical Identity

The following diagram illustrates the logical relationship between the different identifiers for **Gamma-Elemene**, leading to its fundamental properties.



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Caption: Relationship between identifiers and molecular properties.

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References

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- [2. γ-Elemene \[webbook.nist.gov\]](#)
- [3. γ-Elemene \[webbook.nist.gov\]](#)
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